



Application Notes: Step-by-Step Caspase-8 Fluorimetric Assay Protocol

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Compound of Interest		
Compound Name:	Caspase-8 inhibitor	
Cat. No.:	B8056334	Get Quote

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Introduction

Caspase-8 is a critical initiator caspase in the extrinsic pathway of apoptosis, or programmed cell death.[1][2][3] Its activation is a key event triggered by the engagement of death receptors on the cell surface, such as Fas or TNF-R1.[2][4][5] Upon activation, caspase-8 initiates a cascade of downstream effector caspases, ultimately leading to the dismantling of the cell.[2][3] [5] The fluorimetric assay described here provides a sensitive and straightforward method for quantifying caspase-8 activity in cell lysates, making it an invaluable tool for apoptosis research and drug discovery.

The assay utilizes a specific peptide substrate, IETD (Ile-Glu-Thr-Asp), conjugated to a fluorescent reporter molecule, 7-amino-4-trifluoromethyl coumarin (AFC).[6][7] In its conjugated form, the fluorescence of AFC is quenched. Active caspase-8 cleaves the AFC from the IETD peptide, resulting in the release of free AFC, which fluorescess brightly and can be measured using a fluorometer.[6] The intensity of the fluorescence is directly proportional to the caspase-8 activity in the sample.

Signaling Pathway of Caspase-8 in Apoptosis

Caspase-8 is a key initiator caspase in the extrinsic apoptotic pathway. The process begins with the binding of extracellular death ligands (e.g., FasL, TNF- α) to their corresponding death receptors on the cell surface. This binding event leads to the recruitment of adaptor proteins,

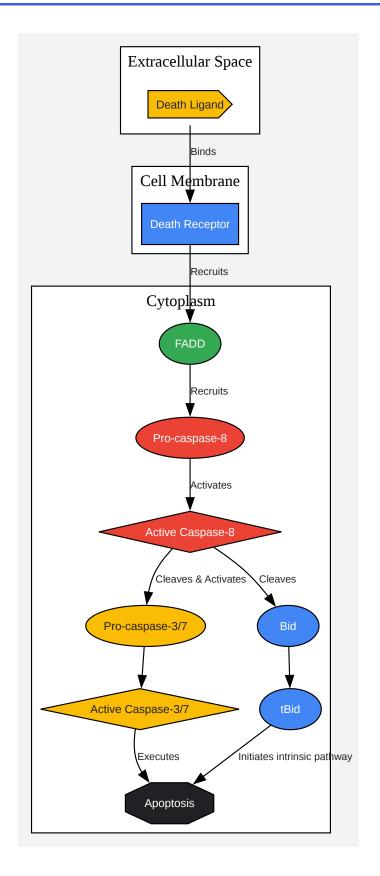


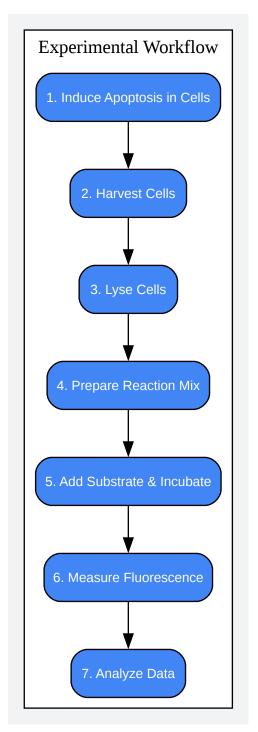
Methodological & Application

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such as FADD (Fas-Associated Death Domain), which in turn recruits pro-caspase-8. The proximity of multiple pro-caspase-8 molecules facilitates their auto-catalytic cleavage and activation. Activated caspase-8 can then propagate the apoptotic signal through two main routes: it can directly cleave and activate downstream effector caspases, such as caspase-3 and caspase-7, or it can cleave the protein Bid into tBid, which translocates to the mitochondria to initiate the intrinsic apoptotic pathway. Both pathways converge on the activation of effector caspases, which execute the final stages of apoptosis by cleaving a multitude of cellular substrates.







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